

IUPAC name for crotonic anhydride

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Compound of Interest

Compound Name: *Crotonic anhydride*

Cat. No.: B7771178

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Chemical Identity and Properties

The IUPAC name for **crotonic anhydride** is but-2-enoyl but-2-enoate.^[1] For the trans isomer, the systematic name is [(E)-but-2-enoyl] (E)-but-2-enoate.^[2] It is also widely known by several synonyms, including 2-butenoic anhydride and crotonic acid anhydride.^{[1][2]} This compound is a key intermediate in various organic syntheses.^[3]

Quantitative Data Summary

The physical and chemical properties of **crotonic anhydride** are summarized in the table below for easy reference and comparison.

Property	Value
IUPAC Name	but-2-enoyl but-2-enoate[1]
Synonyms	2-Butenoic acid, 1,1'-anhydride; 2-Butenoic acid, anhydride; 2-Butenoic anhydride; Crotonic acid anhydride; NSC 97397[1]
CAS Number	623-68-7[1][2][4][5]
Molecular Formula	C ₈ H ₁₀ O ₃ [1][2][4]
Molecular Weight	154.16 g/mol [1][6]
Boiling Point	246-250 °C[1][6]
Melting Point	-20 °C (for mixture of isomers)[6]
Density	1.04 g/cm ³ at 20 °C[6]
Refractive Index (n _{20/D})	1.473[4][5]
Vapor Pressure	1 hPa at 25 °C[6]
Flash Point	113 °C[6]
Autoignition Temperature	290 °C[6]

Synthesis of Crotonic Anhydride

Crotonic anhydride can be synthesized through several methods. The most common industrial preparations involve the dehydration of crotonic acid, often using acetic anhydride.[7][8][9] Another documented method is the reaction of crotonyl chloride with sodium crotonate.[7]

Experimental Protocol: Dehydration of Crotonic Acid with Acetic Anhydride

This protocol is based on the principles outlined in patents for the manufacture of **crotonic anhydride**.[9][10]

Objective: To synthesize **crotonic anhydride** by reacting crotonic acid with acetic anhydride, with continuous removal of the acetic acid byproduct.

Materials:

- Crotonic acid
- Acetic anhydride
- Inert organic liquid diluent (e.g., heptane, toluene)[9][10]
- Polymerization inhibitor (e.g., hydroquinone)[9]

Equipment:

- Reaction vessel equipped with a fractionating column, a heating mantle, a condenser, and a collection flask.
- Vacuum pump (optional, for reduced pressure distillation)

Procedure:

- Charge the reaction vessel with acetic anhydride.
- Heat the acetic anhydride to its boiling point under atmospheric or reduced pressure.[9][10]
- Prepare a solution of crotonic acid dissolved in an inert diluent (e.g., heptane). A polymerization inhibitor like hydroquinone may be added to this solution.[9]
- Continuously introduce the crotonic acid solution into the vapor of the boiling acetic anhydride within the fractionating column.[10]
- The reaction produces **crotonic anhydride** and acetic acid. The acetic acid, along with the inert diluent, is continuously removed as a vaporous azeotropic mixture from the top of the column.[9][10]
- The liquid residue, containing **crotonic anhydride**, unreacted crotonic acid, and excess acetic anhydride, is collected at the base of the column.[10]
- The collected mixture is then subjected to fractional distillation to separate the pure **crotonic anhydride** from the other components.[10] The unreacted starting materials can be recycled.

[\[10\]](#)

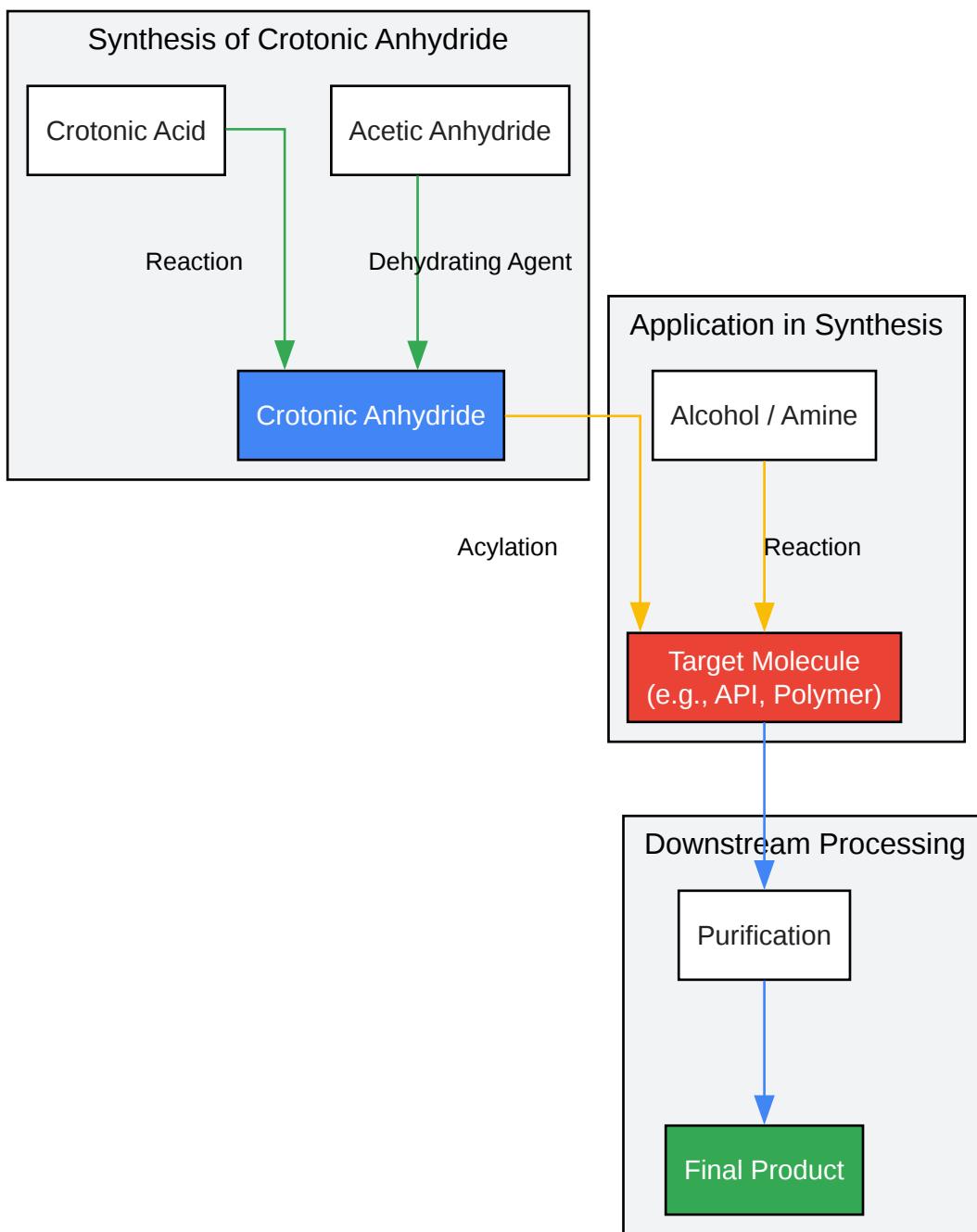
Applications in Research and Development

Crotonic anhydride is a versatile reagent with significant applications in the pharmaceutical, polymer, and dye industries.[3][4][11]

- **Organic Synthesis:** It serves as a crucial intermediate for producing more complex molecules, including esters and amides, due to its reactive anhydride group.[3][12]
- **Pharmaceutical Industry:** It is a vital building block for the synthesis of Active Pharmaceutical Ingredients (APIs) and their intermediates.[3] For instance, it has been used in the preparation of antimicrobial drugs and sulfonamides.[4][11]
- **Polymer and Material Science:** **Crotonic anhydride** is used in the development of polymers and resins.[3] Its ability to be incorporated into polymer chains allows for the modification of material properties such as durability and flexibility.[3]
- **Dye Industry:** It is utilized as an intermediate for fur dyes and reactive dyes.[4][11]
- **Other Industrial Uses:** It also finds application in the manufacturing of cosmetics, rubber antioxidants, and as an epoxy resin curing agent.[4]

Signaling Pathways and Logical Relationships

While **crotonic anhydride** itself is not typically involved in biological signaling pathways, its role as a synthetic intermediate is crucial for creating molecules that are. The following diagram illustrates a generalized workflow for the synthesis of a target molecule, such as a pharmaceutical compound, using **crotonic anhydride**.

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Caption: Synthetic workflow from starting materials to a final product using **crotonic anhydride**.

Safety and Handling

Crotonic anhydride is classified as a corrosive substance.[2] It can cause severe skin burns and eye damage.[2][12] It is moderately toxic if ingested and is a skin irritant.[4] When heated to decomposition, it emits acrid smoke and irritating fumes.[4] Appropriate personal protective equipment, including gloves, goggles, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood.

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